

An In-depth Technical Guide to the Molecular Weight of Bromoacetic Acid-d3

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Compound of Interest

Compound Name: Bromoacetic acid-d3

Cat. No.: B084194

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For researchers, scientists, and professionals in drug development, a precise understanding of the molecular characteristics of isotopically labeled compounds is paramount. **Bromoacetic acid-d3**, a deuterated analog of bromoacetic acid, serves as a crucial building block in organic synthesis and as an internal standard in mass spectrometry-based analyses. This guide provides a detailed examination of its molecular weight, supported by isotopic data and a summary of determinative methodologies.

Core Molecular Data

The fundamental properties of **bromoacetic acid-d3** are summarized below. The molecular weight is a critical parameter for stoichiometric calculations in synthesis and for accurate mass determination in analytical applications.

Property	Value
Chemical Formula	BrCD ₂ CO ₂ D (C ₂ D ₃ BrO ₂)
Molecular Weight	141.97 g/mol [1] [2] [3] [4]
Synonyms	Bromotrideuterioacetic acid [4]
CAS Number	14341-48-1 [1] [2] [3] [4]
Isotopic Purity	Typically ≥98 atom % D [2]

Calculation of Molecular Weight

The molecular weight of **bromoacetic acid-d3** is calculated by summing the atomic masses of its constituent atoms. The chemical formula, $\text{BrCD}_2\text{CO}_2\text{D}$, indicates the presence of two carbon atoms, two oxygen atoms, one bromine atom, and three deuterium atoms.^{[1][3]}

The calculation, based on the standard atomic weights of the elements and the specific atomic mass of deuterium, is as follows:

- Carbon (C): 2 atoms $\times$ 12.011 u = 24.022 u
- Oxygen (O): 2 atoms $\times$ 15.999 u = 31.998 u
- Bromine (Br): 1 atom $\times$ 79.904 u = 79.904 u^{[5][6]}
- Deuterium (D): 3 atoms $\times$ 2.014 u = 6.042 u^{[7][8]}

Total Molecular Weight = 24.022 + 31.998 + 79.904 + 6.042 = 141.966 u

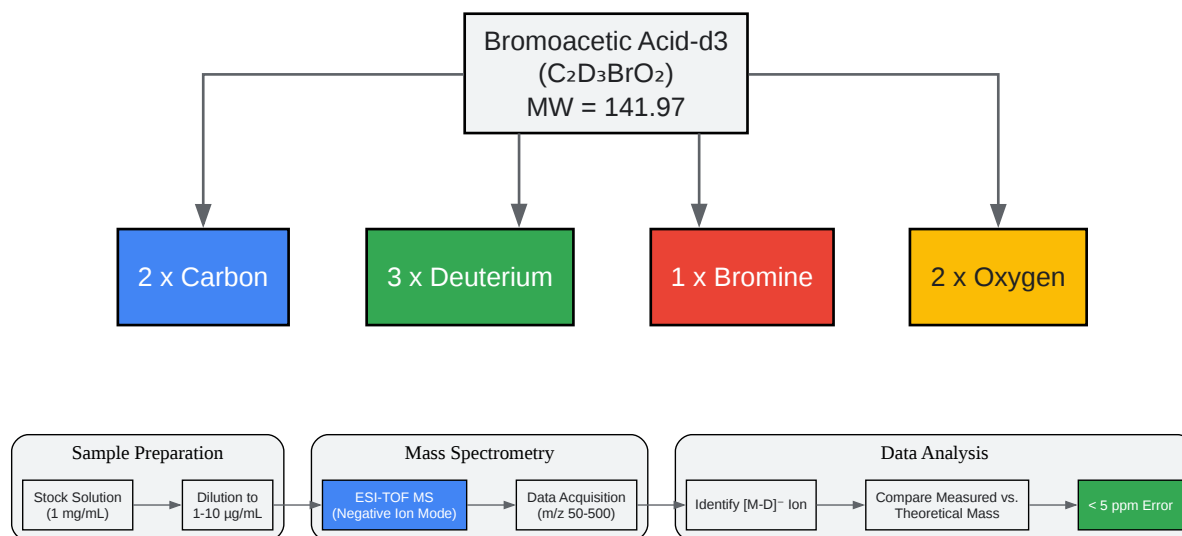
This calculated value is in excellent agreement with the commonly cited molecular weight of 141.97 g/mol for this compound.^{[1][2][3][4]}

For high-resolution mass spectrometry, the monoisotopic mass is often used, which is calculated using the mass of the most abundant isotopes of each element (e.g., ^{12}C , ^{16}O , ^{79}Br , and ^2H).

Isotope	Isotopic Mass (u)
Carbon-12	12.000000 (by definition) ^{[9][10][11]}
Oxygen-16	15.994915 ^{[12][13][14]}
Bromine-79	78.918337
Deuterium	2.014102 ^{[15][16][17]}

Logical Representation of Molecular Weight Calculation

The following diagram illustrates the relationship between the constituent atoms and the final calculated molecular weight of **bromoacetic acid-d3**.



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